

Application Notes and Protocols for Solid-Phase Extraction of N-nitroso-nintedanib

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Compound of Interest

Compound Name: *N-nitroso-nintedanib*

Cat. No.: *B16029192*

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Introduction

N-nitroso-nintedanib is a potential nitrosamine impurity of Nintedanib, a tyrosine kinase inhibitor used in the treatment of various fibrotic and neoplastic diseases. Due to the classification of nitrosamines as probable human carcinogens, regulatory agencies require strict control over their levels in pharmaceutical products.[1] This document provides detailed application notes and protocols for the sample preparation of **N-nitroso-nintedanib** using solid-phase extraction (SPE) coupled with liquid chromatography-tandem mass spectrometry (LC-MS/MS) for its quantification in drug substances and drug products.

N-nitroso-nintedanib has a molecular formula of $C_{31}H_{32}N_6O_5$ and a molecular weight of 568.62 g/mol .[2][3] Understanding its physicochemical properties is crucial for developing an effective extraction method. The parent drug, nintedanib, is a weak base with low aqueous solubility, particularly at neutral pH. It is anticipated that **N-nitroso-nintedanib** exhibits similar solubility characteristics.

Analytical Method Overview

The accurate quantification of trace levels of **N-nitroso-nintedanib** requires a highly sensitive and selective analytical method. The recommended approach involves:

- Sample Preparation: Solid-Phase Extraction (SPE) to isolate and concentrate **N-nitroso-nintedanib** from the sample matrix.
- Analytical Separation: Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) or Ultra-Performance Liquid Chromatography (UPLC) to separate the analyte from other components.
- Detection: Tandem Mass Spectrometry (MS/MS) for sensitive and specific detection and quantification.

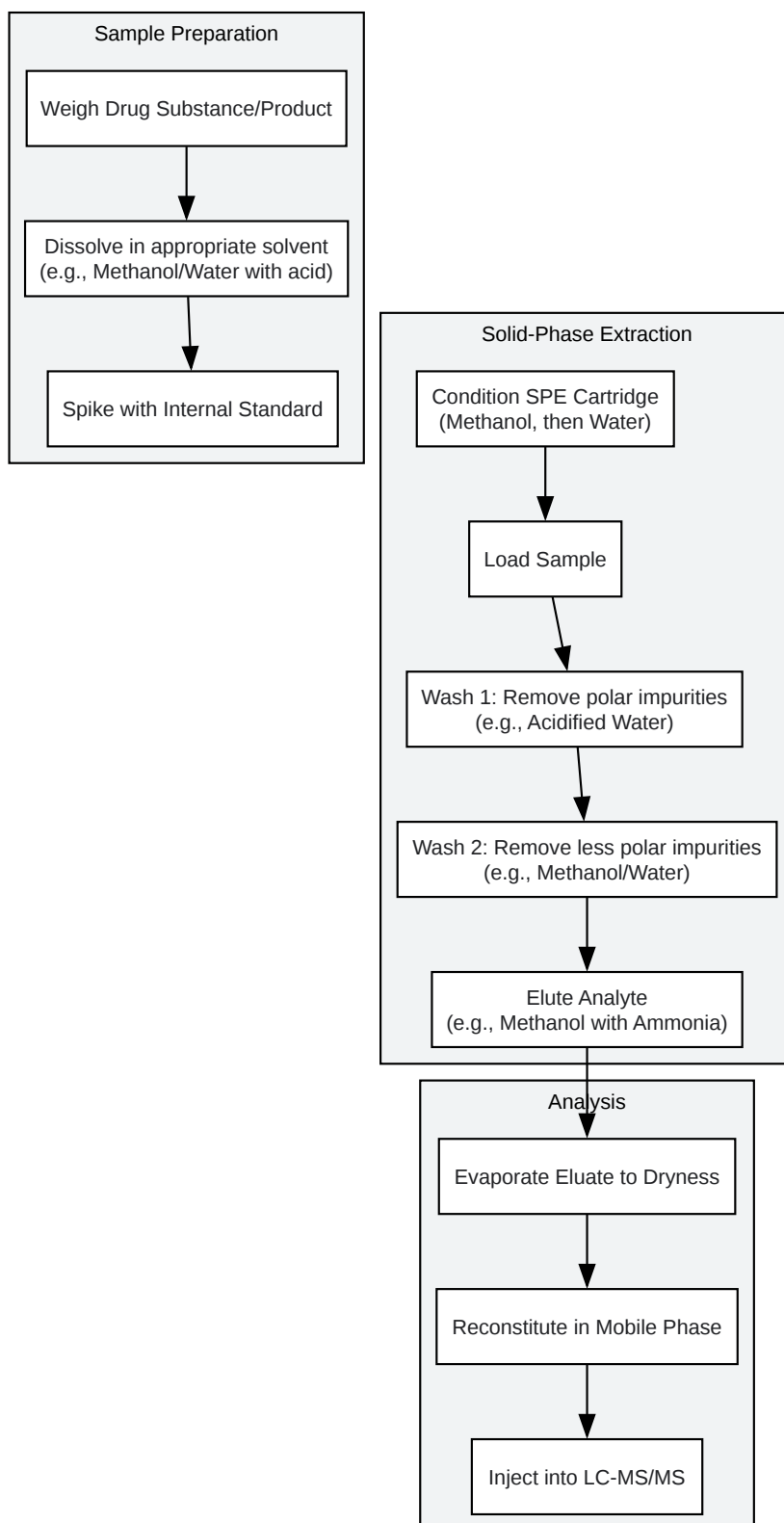
Solid-Phase Extraction (SPE) Protocol

This protocol is a recommended starting point and should be optimized for specific sample matrices and laboratory conditions. It is adapted from established methods for nitrosamine analysis and the bioanalytical extraction of nintedanib.^[4]

Materials:

- SPE Cartridges: Strong cation exchange (SCX) or mixed-mode (e.g., Oasis MCX) cartridges are recommended.
- Reagents:
 - Methanol (HPLC grade)
 - Acetonitrile (HPLC grade)
 - Water (HPLC grade)
 - Formic acid (or other suitable acid for pH adjustment)
 - Ammonium hydroxide (or other suitable base for elution)
 - Internal Standard (IS): Isotope-labeled **N-nitroso-nintedanib** (if available) or a suitable structural analog.

Experimental Workflow Diagram:

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Caption: SPE Workflow for **N-nitroso-nintedanib**.

Protocol Steps:

- Sample Preparation:
 - Accurately weigh a suitable amount of the powdered drug product or drug substance.
 - Dissolve the sample in a minimal amount of a suitable solvent (e.g., a mixture of methanol and water with a small percentage of formic acid to ensure the analyte is protonated and will bind to the SCX sorbent).
 - Spike the sample with an appropriate internal standard.
- SPE Cartridge Conditioning:
 - Condition the SPE cartridge by passing 1-2 cartridge volumes of methanol, followed by 1-2 cartridge volumes of acidified water (e.g., 0.1% formic acid in water).
- Sample Loading:
 - Load the prepared sample onto the conditioned SPE cartridge at a slow, controlled flow rate.
- Washing:
 - Wash the cartridge with 1-2 cartridge volumes of acidified water to remove polar impurities.
 - Follow with a wash of 1-2 cartridge volumes of a weak organic solvent mixture (e.g., 20% methanol in acidified water) to remove less polar impurities without eluting the analyte.
- Elution:
 - Elute the **N-nitroso-nintedanib** from the cartridge using 1-2 cartridge volumes of a basic organic solvent (e.g., 5% ammonium hydroxide in methanol). The base will neutralize the charge on the analyte, releasing it from the SCX sorbent.

- Post-Elution Processing:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a known volume of the initial mobile phase for LC-MS/MS analysis.

LC-MS/MS Analysis

Chromatographic Conditions (Suggested Starting Point):

Parameter	Value
Column	C18, e.g., 2.1 x 50 mm, 1.8 µm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	Start with a low percentage of B, ramp up to elute the analyte, then re-equilibrate.
Flow Rate	0.3 - 0.5 mL/min
Column Temperature	40 °C
Injection Volume	1 - 10 µL

Mass Spectrometry Conditions (Example):

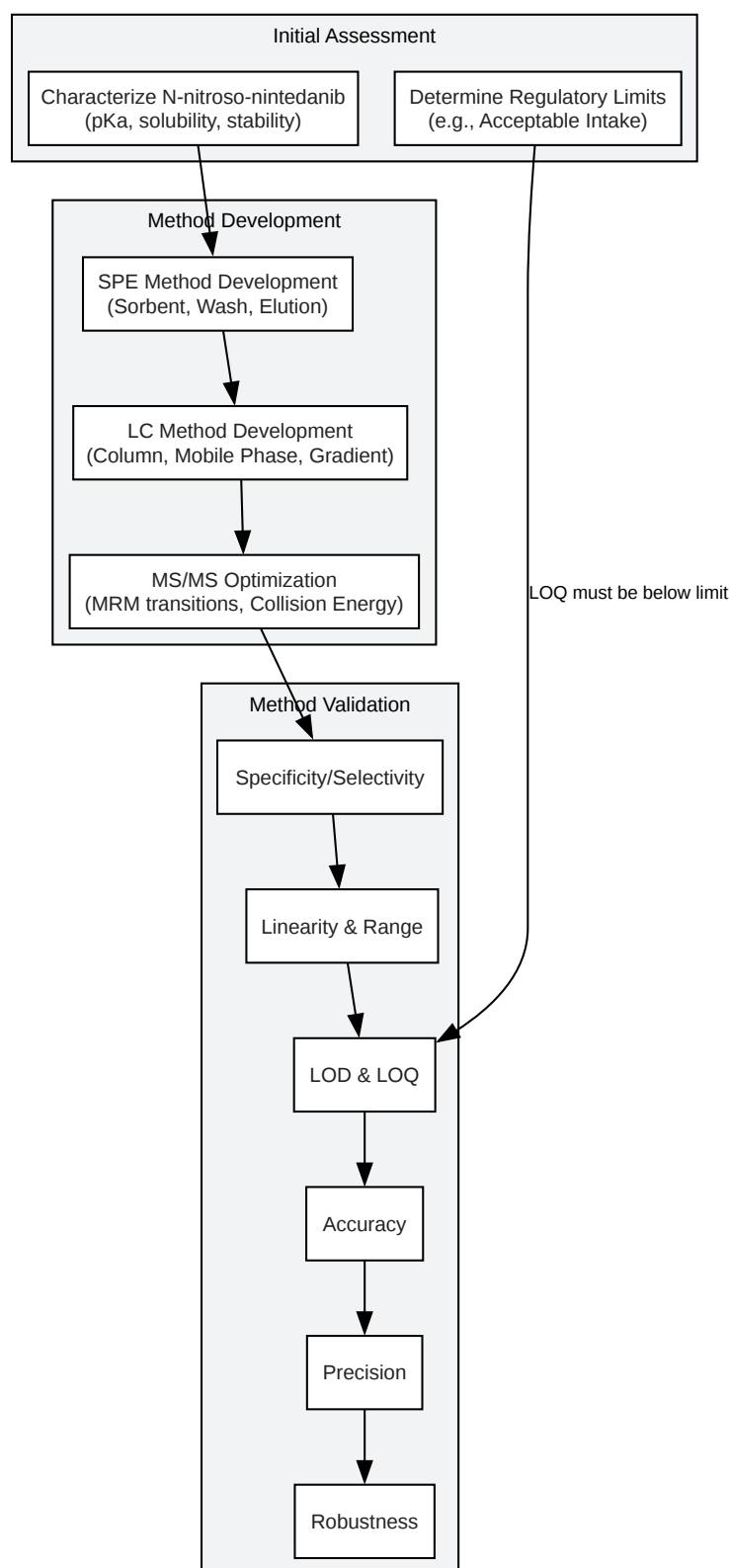
Parameter	Value
Ionization Mode	Positive Electrospray Ionization (ESI+)
Acquisition Mode	Multiple Reaction Monitoring (MRM)
Precursor Ion (Q1)	569.2 m/z ([M+H] ⁺)
Product Ions (Q3)	To be determined by direct infusion of a reference standard.
Collision Energy	To be optimized for each transition.

Quantitative Data Summary

The following table summarizes typical performance characteristics for the analysis of nitrosamine impurities and the parent compound, nintedanib, using LC-MS/MS. These values can serve as a benchmark for the method validation of **N-nitroso-nintedanib** analysis.

Parameter	Nintedanib[5]	Other Nitrosamines (General)[6][7]
Linearity Range	2.00 - 200.00 ng/mL	0.7 - 50.0 ng/mL
Correlation Coefficient (r^2)	> 0.995	> 0.995
Limit of Detection (LOD)	-	0.2 - 0.7 ng/mL
Limit of Quantitation (LOQ)	2.00 ng/mL	0.5 - 2.5 ng/mL
Recovery	> 85%	80 - 120%
Precision (%RSD)	< 15%	< 15%
Accuracy (%Bias)	± 15%	± 15%

Logical Relationship Diagram for Method Development



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Caption: Method Development Logic Flow.

Conclusion

The described solid-phase extraction protocol, in conjunction with a sensitive LC-MS/MS method, provides a robust framework for the determination of **N-nitroso-nintedanib** in pharmaceutical samples. Method development and validation should be performed in accordance with ICH guidelines to ensure the reliability of the results for regulatory submissions and quality control purposes. The provided quantitative data for similar compounds can serve as a useful reference for setting acceptance criteria during method validation.

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